

N-(2-Chlorophenyl)benzamide CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2-Chlorophenyl)benzamide

CAS No.: 1020-39-9

Cat. No.: B086064

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An In-Depth Technical Guide to N-(2-Chlorophenyl)benzamide

Executive Summary: This guide provides a comprehensive technical overview of **N-(2-Chlorophenyl)benzamide**, a chlorinated benzanilide derivative. It details the compound's chemical identifiers, physicochemical properties, synthesis methodologies, and analytical characterization. Furthermore, this document explores its current applications and areas of research interest, alongside essential safety and handling protocols. This whitepaper is intended for researchers, chemists, and professionals in drug development and materials science who require a detailed understanding of this compound for their work.

Introduction to N-(2-Chlorophenyl)benzamide

N-(2-Chlorophenyl)benzamide is an organic compound belonging to the benzanilide class, which are derivatives of benzamide with a phenyl substituent on the nitrogen atom. The presence of a chlorine atom on the 2-position of the N-phenyl ring significantly influences its chemical properties and reactivity. Benzanilide derivatives are of considerable interest in medicinal chemistry and materials science due to their diverse biological activities and potential

for creating novel functional materials. This guide serves as a detailed resource on the synthesis, properties, and applications of **N-(2-Chlorophenyl)benzamide**.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are fundamental for its application in research and development.

Chemical Identifiers

A comprehensive list of identifiers for **N-(2-Chlorophenyl)benzamide** is provided below, ensuring precise documentation and database retrieval.^{[1][2]}

Identifier Type	Value
CAS Number	1020-39-9
Molecular Formula	C ₁₃ H ₁₀ ClNO
Molecular Weight	231.68 g/mol
IUPAC Name	N-(2-chlorophenyl)benzamide
Synonyms	2'-Chlorobenzanilide, Benzanilide, 2'-chloro-
InChI	InChI=1S/C13H10ClNO/c14-11-8-4-5-9-12(11)15-13(16)10-6-2-1-3-7-10/h1-9H,(H,15,16)
InChIKey	QXZRWUSAQSKAGT-UHFFFAOYSA-N
SMILES	<chem>C1=CC=C(C=C1)C(=O)NC2=CC=CC=C2Cl</chem>
PubChem CID	13918
ChEMBL ID	CHEMBL1529752

Physicochemical Properties

The physical and chemical properties of **N-(2-Chlorophenyl)benzamide** are summarized in the following table. These properties are crucial for determining its handling, storage, and application.

Property	Value	Source
Appearance	White to off-white solid (predicted)	[3]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol, DMSO, and DMF.	[3]

Synthesis and Reaction Pathway

The synthesis of **N-(2-Chlorophenyl)benzamide** is typically achieved through the acylation of 2-chloroaniline with benzoyl chloride. This is a standard method for forming amide bonds.[3]

General Synthesis Workflow

The reaction involves the nucleophilic attack of the amino group of 2-chloroaniline on the carbonyl carbon of benzoyl chloride, leading to the formation of the amide bond and elimination of hydrogen chloride. A base, such as pyridine or triethylamine, is often used to neutralize the HCl byproduct.[4]



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General Synthesis Workflow for **N-(2-Chlorophenyl)benzamide**.

Detailed Experimental Protocol

The following is a representative protocol for the synthesis of **N-(2-Chlorophenyl)benzamide**:

- **Reactant Preparation:** Dissolve 2-chloroaniline in a suitable aprotic solvent, such as dichloromethane (DCM), in a reaction flask.[3]
- **Addition of Base:** Add a base, like triethylamine, to the solution to act as an acid scavenger. [4]

- Acylation: Slowly add an equimolar amount of benzoyl chloride to the stirred solution at room temperature.[4]
- Reaction Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Workup: Upon completion, wash the reaction mixture sequentially with diluted hydrochloric acid, a saturated solution of sodium bicarbonate, and brine.[4]
- Isolation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude product.[4]
- Purification: Purify the crude **N-(2-Chlorophenyl)benzamide** by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.[3]

Spectroscopic and Analytical Data

The structural confirmation of **N-(2-Chlorophenyl)benzamide** is established through various spectroscopic techniques.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both the benzoyl and the 2-chlorophenyl rings. The amide proton (N-H) will typically appear as a broad singlet at a downfield chemical shift.
- ^{13}C NMR: The carbon NMR spectrum will display characteristic peaks for the carbonyl carbon of the amide group, typically in the range of 165-175 ppm, in addition to the signals for the aromatic carbons.
- Infrared (IR) Spectroscopy: The IR spectrum will show a strong absorption band for the C=O stretching of the amide group (around 1650 cm^{-1}) and a band for the N-H stretching (around 3300 cm^{-1}).
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound, with the mass-to-charge ratio (m/z) of the molecular ion peak corresponding to 231.68.[2]

Applications and Research Interest

N-(2-Chlorophenyl)benzamide and its derivatives are subjects of ongoing research with potential applications in various fields.

- **Medicinal Chemistry:** Derivatives of benzanilides are known to exhibit a wide range of biological activities. **N-(2-Chlorophenyl)benzamide** derivatives have been investigated for their potential antimicrobial and anti-inflammatory properties.[5]
- **Materials Science:** This compound is being explored for its potential use in the design of novel organic materials and semiconductors.[6] The specific electronic properties conferred by the substituted aromatic rings make it an interesting candidate for such applications.[6]
- **Synthetic Chemistry:** **N-(2-Chlorophenyl)benzamide** serves as a precursor in the synthesis of more complex molecules, such as phenanthridones, through photocyclization reactions.[7]

Safety and Handling

Proper handling and safety precautions are crucial when working with **N-(2-Chlorophenyl)benzamide**. While specific GHS hazard data for this compound is not readily available, data for structurally similar compounds like benzamide and other chlorinated benzanilides provide guidance on potential hazards.[8][9]

- **General Hazards:** Similar compounds are harmful if swallowed, and may cause skin, eye, and respiratory irritation.[9] Some benzamide derivatives are suspected of causing genetic defects.[8]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[8]
- **Handling:** Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.[8][10] Avoid contact with skin and eyes.[8][10]
- **Storage:** Store in a cool, dry place in a tightly sealed container.[8]
- **First Aid:**
 - In case of skin contact: Wash off with soap and plenty of water.[8]
 - In case of eye contact: Flush eyes with water as a precaution.[8]

- If inhaled: Move the person into fresh air.[8]
- If swallowed: Rinse mouth with water and consult a physician.[8]

Conclusion

N-(2-Chlorophenyl)benzamide is a valuable compound with a well-defined chemical profile. Its synthesis is straightforward, and its structure lends itself to a variety of applications, particularly in the fields of medicinal chemistry and materials science. This guide has provided a detailed overview of its chemical identifiers, properties, synthesis, and potential applications, along with essential safety information, to support its use in research and development.

References

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- To cite this document: BenchChem. [N-(2-Chlorophenyl)benzamide CAS number and chemical identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086064/docs#n-2-chlorophenyl-benzamide-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b086064/docs#n-2-chlorophenyl-benzamide-cas-number-and-chemical-identifiers)

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